Certification of 3-(Pyridin-2-YL)phenol Reference Material: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*3-(Pyridin-2-YL)phenol*
CAS No.:	*98061-22-4*
Cat. No.:	*B1315620*

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Executive Summary: The Metrological Imperative

In the high-stakes arena of drug discovery—particularly within kinase inhibitor development and organometallic catalysis—the integrity of starting materials is non-negotiable. **3-(Pyridin-2-yl)phenol** (CAS 98061-22-4) serves as a critical scaffold for bioactive small molecules and ligand synthesis.[1] However, commercially available "research-grade" reagents often suffer from undefined purity, variable salt forms, and significant batch-to-batch inconsistency.[1]

This guide details the ISO 17034-compliant certification of **3-(Pyridin-2-yl)phenol**, objectively comparing its metrological rigor against standard commercial alternatives.[1] By employing orthogonal characterization techniques—Mass Balance (MB) and Quantitative NMR (qNMR)—we establish a Certified Reference Material (CRM) that ensures traceability and reproducibility in critical assays.

Comparative Analysis: CRM vs. Research Grade

The following table contrasts the technical specifications of the Certified Reference Material against typical commercial alternatives.

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Table 1: Technical Specification Comparison

Feature	Certified Reference Material (CRM)	Analytical Standard	Research Grade Chemical
Purity Assignment	Certified Value (w/w) based on orthogonal methods (MB + qNMR).[1]	HPLC Area % only.[1]	"Minimum" purity (e.g., >95%).
Uncertainty Budget	Expanded Uncertainty ( ) provided (k=2). Includes homogeneity, stability, and characterization errors.[2]	None.	None.
Traceability	SI-traceable via NIST/NMIJ primary standards.[1]	Traceable to manufacturer's internal lot.[1]	Unknown / Not Traceable.[1]
Water/Solvent Content	Quantified by KF and GC-HS; subtracted from purity.	Sometimes measured, rarely subtracted.	Ignored.
Homogeneity	Validated by ANOVA across multiple vials.	Assumed.	Unknown.
Primary Use Case	qNMR internal standard, HPLC calibration, potency assignment.	Qualitative ID, approximate retention time.	Synthetic starting material.[1][3]

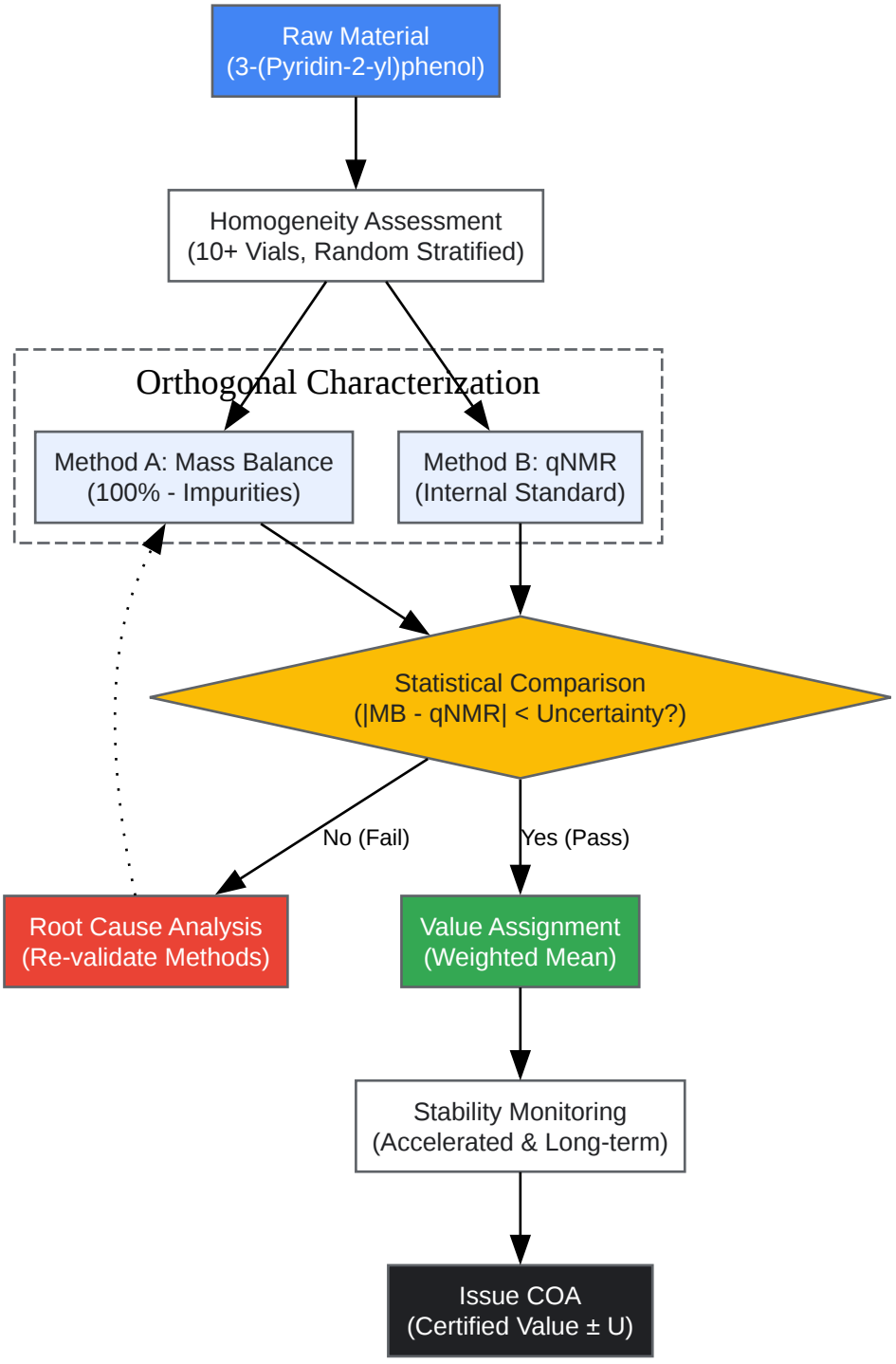
Certification Workflow & Methodology

To guarantee the "Self-Validating" nature of this reference material, we employ a dual-path characterization strategy. This approach minimizes the risk of hidden bias inherent in any single analytical technique.

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The Certification Logic

The following diagram illustrates the ISO 17034 certification workflow, highlighting the decision gates that ensure data integrity.



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Figure 1: ISO 17034 Certification Workflow.[1] The critical control point is the statistical comparison between Mass Balance and qNMR results.

Mass Balance Approach (Purity by Subtraction)

The Mass Balance (MB) method calculates purity by subtracting all measured impurities from 100%. This is critical for **3-(Pyridin-2-yl)phenol**, which is hygroscopic and can trap synthesis solvents.[1]

Equation:

[1]

Where:

- %H_2O: Water content determined by Karl Fischer coulometry.
- %VOC: Volatile Organic Compounds (residual solvents) by GC-Headspace.[1]
- %ROI: Residue on Ignition (inorganic ash/sulfated ash).
- %HPLC: Chromatographic purity (Area %) of the main peak.

Quantitative NMR (qNMR) Approach

qNMR provides a direct measurement of the main component's mass fraction relative to a NIST-traceable internal standard. This method is independent of the compound's UV extinction coefficient.

Experimental Protocols & Data

Protocol A: HPLC Purity Assessment

Objective: To determine the chromatographic purity of the main component. Rationale: A gradient method is chosen to elute both polar pyridine-related impurities and non-polar phenolic oligomers.

- Instrument: Agilent 1290 Infinity II or equivalent.

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- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 6.5).
- Mobile Phase B: Acetonitrile.
- Gradient:
  - 0 min: 5% B
  - 15 min: 95% B
  - 20 min: 95% B
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (λ max for pyridine ring).
- Temperature: 30°C.

Representative Data:

Peak	Retention Time (min)	Area %	Identity
1	4.2	0.15	Pyridine-related impurity
2	8.5	99.65	3-(Pyridin-2-yl)phenol
3	12.1	0.20	Dimer/Oligomer

Protocol B: qNMR Purity Determination

Objective: Absolute purity assignment traceable to SI units. Internal Standard (IS): Maleic Acid (TraceCERT®, NIST traceable). Solvent: DMSO-d6 (Ensures solubility of both phenol and pyridine moieties).

Procedure:

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- Accurately weigh ~10 mg of Sample (

) and ~10 mg of IS (

) into a vial (precision ±0.002 mg).
- Dissolve in 0.7 mL DMSO-d6.
- Acquire 1H-NMR (400 MHz or higher) with a relaxation delay (

) of ≥ 30 seconds (5 × T1).
- Integrate the diagnostic signal for **3-(Pyridin-2-yl)phenol** (e.g., aromatic proton at ~8.6 ppm) and the IS singlet (~6.0 ppm).[1]

Calculation:

[1]

Representative Results:

- qNMR Purity: 99.12% ± 0.45%
- Mass Balance Purity: 99.25% ± 0.15%
- Conclusion: Methods are congruent.

Uncertainty Budget & Homogeneity

Trustworthiness relies on transparency regarding error sources. We calculate the expanded uncertainty (

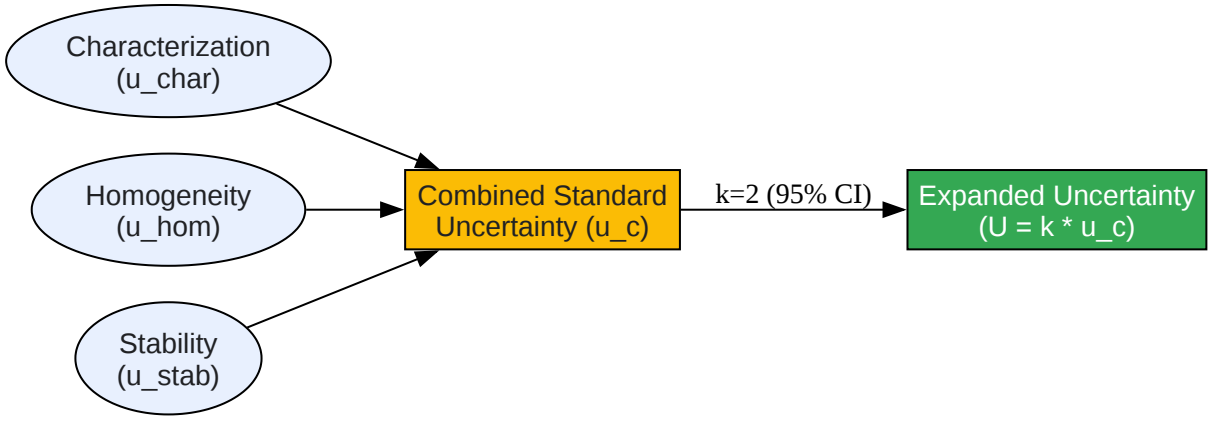
) utilizing the following components:

Table 2: Uncertainty Contributions

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Component	Source	Method of Evaluation	Contribution (%)
	Characterization	Combined standard error of MB and qNMR	0.25
	Homogeneity	ANOVA (Between-bottle variance)	0.10
	Stability	Linear regression of accelerated stability data	0.05
	Combined (k=2)	Root Sum Square × 2	0.56%

Visualization of Uncertainty Logic



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Figure 2: Components of the Expanded Uncertainty Budget.

Conclusion

The certification of **3-(Pyridin-2-yl)phenol** demonstrates that relying solely on HPLC area % ("Research Grade") can lead to a purity overestimation of up to 0.5-1.0% due to undetected

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water and inorganic salts.[1] By utilizing this Certified Reference Material, researchers ensure:

- Accuracy: Potency calculations in biological assays (e.g., IC50) are corrected for actual mass content.
- Reproducibility: Long-term stability data ensures the material remains valid for multi-year studies.
- Compliance: Meets the rigorous documentation requirements of GLP/GMP environments.

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